

Solid-Phase Extraction Protocol for Hydroxyprogesterone Caproate from Plasma: An Application Note

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Compound of Interest

Compound Name: *Hydroxyprogesterone Caproate-d11*

Cat. No.: *B15605345*

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Introduction

17 α -hydroxyprogesterone caproate (17-OHPC) is a synthetic progestin used to reduce the risk of preterm birth in pregnant women with a history of spontaneous preterm birth. Accurate quantification of 17-OHPC in plasma is crucial for pharmacokinetic studies and therapeutic drug monitoring. Solid-phase extraction (SPE) is a widely used technique for the selective extraction and purification of 17-OHPC from complex biological matrices like plasma, ensuring minimal matrix effects and high recovery rates prior to analysis by methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[1][2]} This application note provides a detailed protocol for the solid-phase extraction of 17-OHPC from human plasma using Oasis HLB cartridges.

Quantitative Data Summary

The following tables summarize the performance characteristics of the described SPE protocol, including linearity, recovery, and precision, as reported in published literature.

Table 1: Linearity and Limit of Quantification

Analyte	Linear Range (ng/mL)	Lower Limit of Quantification (LLOQ) (ng/mL)	Reference
17-OHPC	0.5 - 50	0.5	[1]
17-OHPC	1 - 200	1	[2]

Table 2: Extraction Recovery

Analyte	Concentration (ng/mL)	Mean Recovery (%)	Reference
17-OHPC	5	97.1	[1]
17-OHPC	10	92.6	[1]
17-OHPC	50	88.7	[1]

Table 3: Intra-day and Inter-day Precision (as % CV)

Analyte	Concentration (ng/mL)	Intra-day Precision (% CV)	Inter-day Precision (% CV)	Reference
17-OHPC	0.5	16.7	14.2	[1][3]
17-OHPC	1.0	12.4	12.3	[1][3]
17-OHPC	2.5	13.7	13.6	[1][3]
17-OHPC	5.0	1.4	13.0	[1][3]
17-OHPC	10	5.2	7.9	[1][3]
17-OHPC	25	3.7	10.5	[1][3]
17-OHPC	50	5.3	4.6	[1][3]
17-OHPC, 17-OHP, P	Not Specified	<15	<15	[2]

Experimental Protocol

This protocol is based on methodologies described for the extraction of 17-OHPC from human plasma for LC-MS/MS analysis.[1][2]

Materials:

- Human plasma samples
- 17 α -hydroxyprogesterone caproate (17-OHPC) reference standard
- Internal Standard (IS), e.g., Medroxyprogesterone acetate (MPA)[1][2]
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid

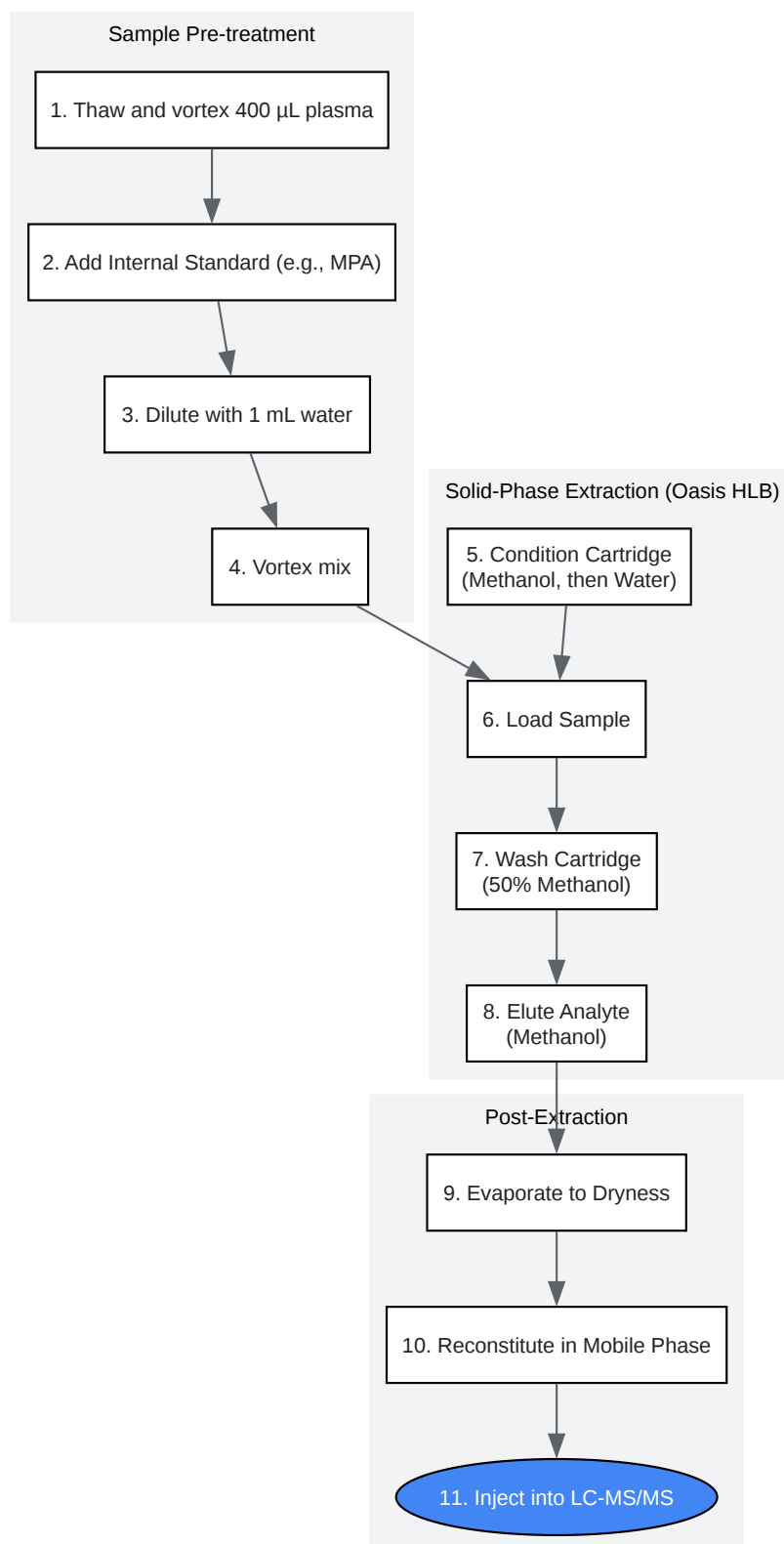
- Oasis® HLB 1 cc (30 mg) extraction cartridges[1][2]
- Vacuum manifold for SPE
- Centrifuge
- Evaporator (e.g., nitrogen evaporator)
- Vortex mixer

Procedure:

- Sample Pre-treatment:
 - Thaw frozen plasma samples at room temperature.
 - Vortex the samples to ensure homogeneity.[4]
 - Pipette 400 µL of plasma into a clean tube.[1][2]
 - Add the internal standard solution (e.g., 25 µL of 125 ng/mL MPA in methanol).[1]
 - Dilute the plasma with 1 mL of water.[1][2]
 - Vortex the mixture.
- Solid-Phase Extraction:
 - Cartridge Conditioning:
 - Place the Oasis HLB cartridges on the vacuum manifold.
 - Condition the cartridges by passing 1 mL of methanol followed by 1 mL of water under low vacuum.[1][2] Do not let the cartridges dry out.
 - Sample Loading:
 - Load the pre-treated plasma sample onto the conditioned cartridge.

- Apply a gentle vacuum to pass the entire sample through the cartridge.
- Washing:
 - Wash the cartridge with 1 mL of 50% methanol in water to remove interfering substances.[\[1\]](#)[\[2\]](#)
 - Dry the cartridge under vacuum for a few minutes.
- Elution:
 - Place clean collection tubes inside the manifold.
 - Elute the 17-OHPC and the internal standard from the cartridge with 1 mL of methanol.[\[1\]](#)[\[2\]](#)
- Evaporation and Reconstitution:
 - Evaporate the eluent to dryness under a stream of nitrogen at approximately 40°C.
 - Reconstitute the dried residue in 100 µL of a suitable solvent (e.g., methanol or the initial mobile phase of the LC-MS system).[\[1\]](#)[\[2\]](#)
 - Vortex the reconstituted sample to ensure complete dissolution.
- Analysis:
 - Transfer the reconstituted sample to an autosampler vial.
 - Inject an appropriate volume (e.g., 10-20 µL) into the LC-MS/MS system for analysis.[\[1\]](#)[\[2\]](#)

Experimental Workflow Diagram



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